

Personal protective equipment for handling JNJ-61803534

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-61803534

Cat. No.: B10854626

[Get Quote](#)

Essential Safety and Handling Guide for JNJ-61803534

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **JNJ-61803534**, a potent and selective ROR γ t inverse agonist intended for research use only. Given that the development of this compound was terminated due to adverse findings in an embryo-fetal study, extreme caution is advised.

Compound Information

Property	Value
CAS Number	1917306-14-9
Molecular Formula	C ₂₃ H ₂₃ Cl ₂ F ₆ N ₃ O ₄ S
Molecular Weight	622.40 g/mol
Appearance	Solid powder
Primary Hazard	Potential reproductive toxicity

Health and Safety Precautions

JNJ-61803534 is a bioactive molecule with potential health risks that are not fully characterized. Preclinical studies have indicated that it is well-tolerated in single ascending doses in humans up to 200 mg[1][2][3]. However, its development was halted due to findings in a rabbit embryo-fetal study, suggesting potential reproductive hazards[4]. Therefore, stringent adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

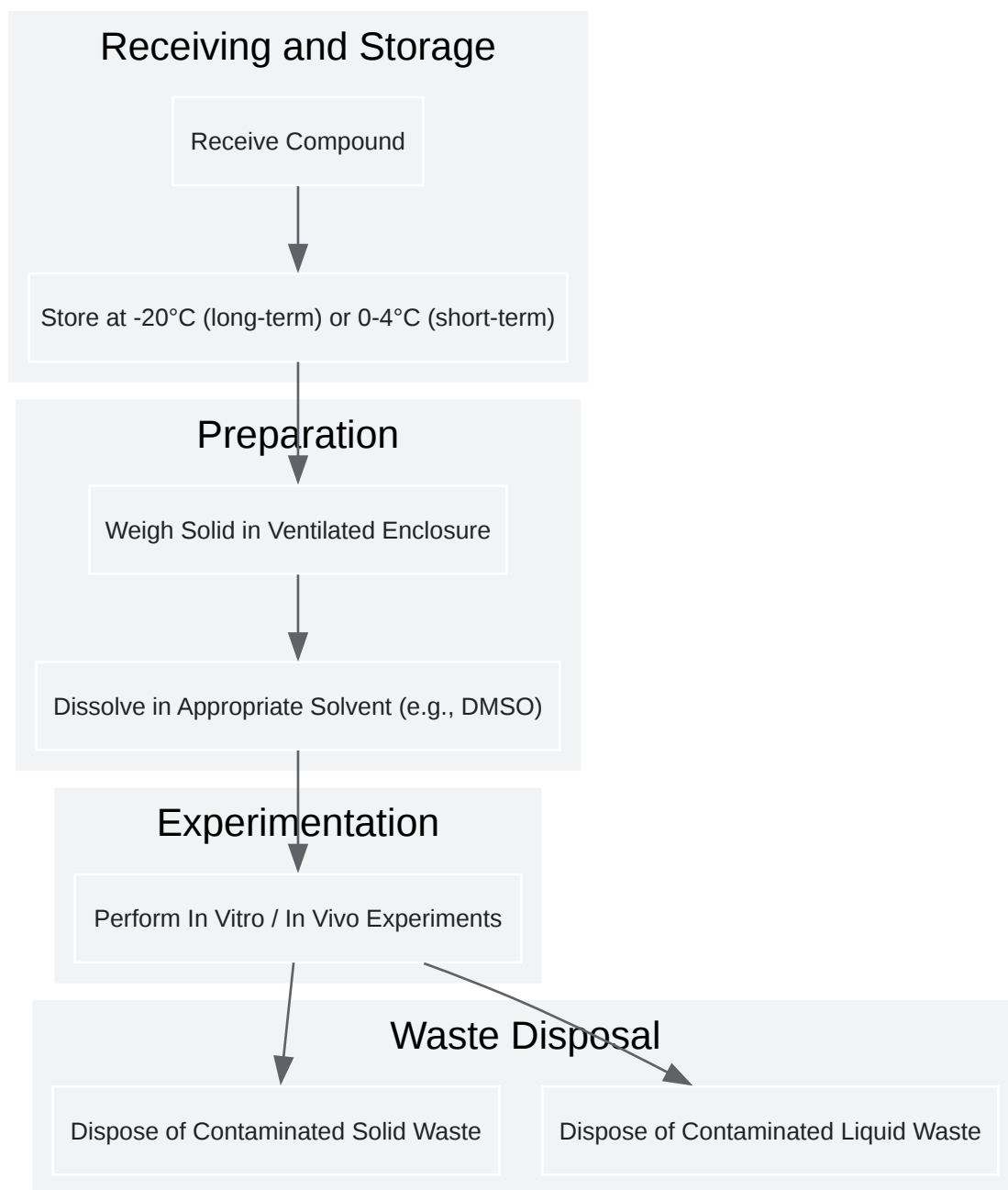
A comprehensive PPE strategy is essential to minimize exposure. The following table outlines the minimum required PPE for handling **JNJ-61803534** in solid and solution forms.

PPE Category	Solid Form (Weighing, Aliquoting)	Solution Form (DMSO, etc.)
Gloves	Double-gloving with nitrile gloves	Double-gloving with nitrile gloves
Eye Protection	Chemical splash goggles	Chemical splash goggles
Lab Coat	Standard laboratory coat	Chemical-resistant laboratory coat
Respiratory	N95 or higher-rated respirator	Not generally required if handled in a fume hood
Other	Disposable sleeves	Disposable sleeves

Experimental Workflow and Handling

The following diagram outlines the standard operational workflow for handling **JNJ-61803534**, from receiving to disposal.

JNJ-61803534 Handling Workflow



[Click to download full resolution via product page](#)

JNJ-61803534 Handling Workflow

Storage and Stability

Proper storage is critical to maintain the integrity of **JNJ-61803534**.

Condition	Duration
Short-term	0 - 4°C (days to weeks)
Long-term	-20°C (months to years)

Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles[5].

Disposal Plan

All materials contaminated with **JNJ-61803534** must be treated as hazardous waste.

Waste Segregation and Disposal

Waste Type	Disposal Procedure
Solid Waste	(e.g., contaminated gloves, weigh boats, pipette tips) Collect in a dedicated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	(e.g., unused solutions, contaminated solvents) Collect in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
Sharps	(e.g., needles) Dispose of in a designated sharps container for hazardous chemical waste.

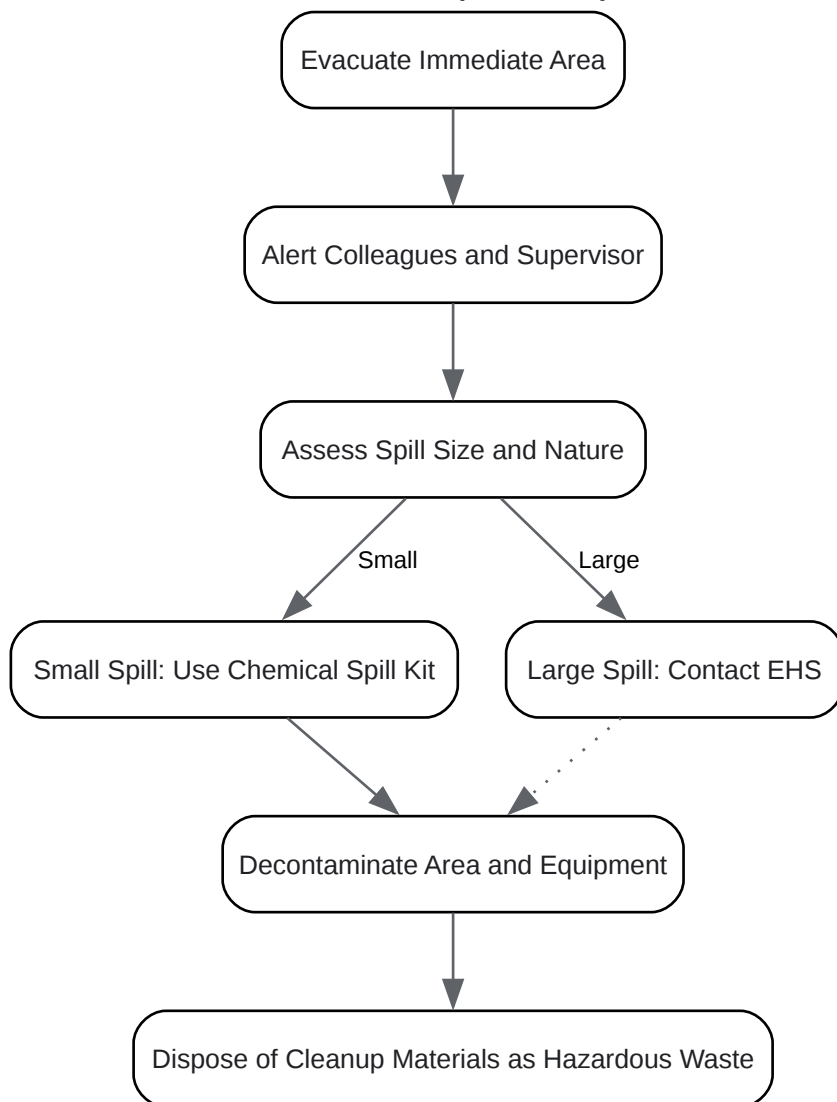
All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Emergency Procedures

Spill Response

In the event of a spill, the following logical steps should be taken to ensure safety and proper cleanup.

JNJ-61803534 Spill Response



[Click to download full resolution via product page](#)

JNJ-61803534 Spill Response

Personnel Exposure

Exposure Route	Immediate Action
Skin Contact	Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.
Inhalation	Move to fresh air.
Ingestion	Do NOT induce vomiting.

In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (if available) or this document to the medical personnel.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Preclinical and clinical characterization of the ROR γ t inhibitor JNJ-61803534 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. drughunter.com [drughunter.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling JNJ-61803534]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854626#personal-protective-equipment-for-handling-jnj-61803534]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com